

# Storage conditions for 1-Bromo-3-iodo-2-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1-Bromo-3-iodo-2-nitrobenzene**

Cat. No.: **B1376280**

[Get Quote](#)

An In-Depth Technical Guide to the Storage and Handling of **1-Bromo-3-iodo-2-nitrobenzene**

## Introduction

**1-Bromo-3-iodo-2-nitrobenzene** (CAS No. 1126425-84-0) is a highly functionalized aromatic compound that serves as a critical intermediate in advanced organic synthesis.[\[1\]](#)[\[2\]](#) Its unique substitution pattern, featuring a nitro group ortho to both a bromine and an iodine atom, offers multiple reactive sites for the construction of complex molecular architectures. This makes it an invaluable building block in the development of novel pharmaceuticals and agrochemicals.[\[1\]](#) Given its reactivity and hazardous nature, a thorough understanding of its storage and handling requirements is paramount to ensure chemical integrity, experimental reproducibility, and laboratory safety.

This guide provides a comprehensive overview of the optimal storage conditions for **1-Bromo-3-iodo-2-nitrobenzene**, grounded in its chemical properties. It offers field-proven insights and protocols to maintain sample purity and mitigate risks for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A precise understanding of a compound's physical properties is the foundation for determining its appropriate storage and handling procedures. The key properties of **1-Bromo-3-iodo-2-nitrobenzene** are summarized below.

Property	Value	Source
CAS Number	1126425-84-0	
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrINO <sub>2</sub>	
Molecular Weight	327.90 g/mol	
Appearance	Solid	
Purity	≥95%	
IUPAC Name	1-bromo-3-iodo-2-nitrobenzene	

## Core Storage Directive and Scientific Rationale

The primary directive for the storage of **1-Bromo-3-iodo-2-nitrobenzene** is as follows:

Store in a tightly sealed container in a dark, dry, and well-ventilated place at room temperature.

[3]

The causality behind these specific conditions is rooted in the inherent chemical reactivity of halonitrobenzene compounds.

## Temperature Considerations

While many related bromonitrobenzene compounds, such as 1-Bromo-2-nitrobenzene, are recommended for refrigerated storage (2-8°C), **1-Bromo-3-iodo-2-nitrobenzene** is specified for room temperature storage.[3] This indicates that the compound is thermally stable at ambient temperatures and does not require refrigeration to prevent degradation. Storing at room temperature also prevents potential moisture condensation that can occur when a refrigerated container is opened in a humid laboratory environment.

## Light Sensitivity (Photostability)

The directive to "Keep in dark place" is critical.[3] Nitroaromatic compounds are often susceptible to photodegradation. The nitro group (NO<sub>2</sub>) can absorb UV-Vis light, promoting the molecule to an excited state. This can initiate radical reactions or intramolecular rearrangements, leading to the formation of impurities. The presence of heavy halogens like

bromine and iodine can further influence the molecule's electronic properties and photosensitivity. Long-term exposure to laboratory lighting can compromise the purity of the material, leading to inconsistent experimental results.

## Atmospheric and Moisture Sensitivity

The requirement to keep the container "sealed in dry" addresses two potential degradation pathways: hydrolysis and reaction with atmospheric components.<sup>[3]</sup> Although halonitrobenzenes are generally not highly susceptible to simple hydrolysis under neutral conditions, the presence of the electron-withdrawing nitro group can activate the aromatic ring to nucleophilic substitution, particularly under basic conditions. More importantly, many high-purity organic reagents are hygroscopic. Absorption of moisture can lead to clumping of the solid material and can introduce water as a contaminant in sensitive reactions. A tightly sealed container prevents the ingress of atmospheric moisture.

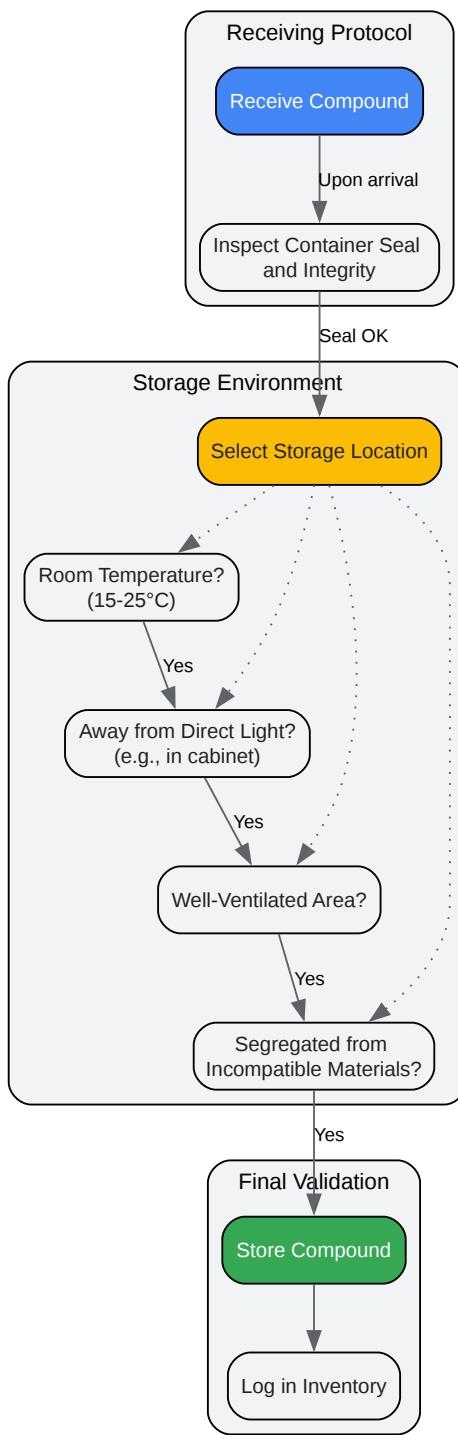
## Chemical Stability and Incompatible Materials

Nitro compounds can be reactive, and care should be taken to store them away from incompatible materials. Based on the safety data for analogous compounds, **1-Bromo-3-iodo-2-nitrobenzene** should be stored away from:

- Strong Oxidizing Agents: To prevent vigorous, potentially explosive reactions.<sup>[4]</sup>
- Strong Reducing Agents and Bases: These can react with the nitro group or initiate nucleophilic substitution of the halogens.<sup>[5]</sup>
- Acids: Can potentially catalyze decomposition or other unwanted reactions.<sup>[5]</sup>

The diagram below illustrates the decision-making process for ensuring the proper storage of this compound.

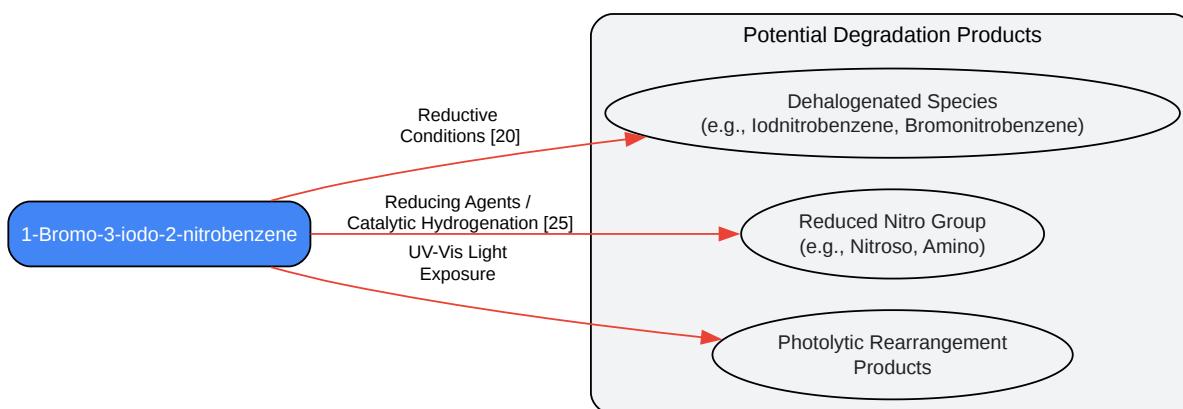
## Workflow for Optimal Storage of 1-Bromo-3-iodo-2-nitrobenzene

[Click to download full resolution via product page](#)

Caption: Decision workflow for receiving and storing the compound.

## Potential Degradation Pathways

Understanding potential degradation is key to appreciating the storage protocols. For **1-Bromo-3-iodo-2-nitrobenzene**, degradation would likely compromise the carbon-halogen or carbon-nitro bonds.



[Click to download full resolution via product page](#)

Caption: Potential degradation pathways for **1-Bromo-3-iodo-2-nitrobenzene**.

## Experimental Protocols: Safe Handling

Adherence to strict handling protocols is essential to prevent exposure and maintain the integrity of the compound.

## Personal Protective Equipment (PPE)

Before handling, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.[6][7]
- Hand Protection: Chemically resistant gloves (e.g., nitrile).[6][7]
- Body Protection: A lab coat and closed-toe shoes are mandatory.[6][7]

## Handling Workflow

- Work Area Preparation:
  - Always handle this compound within a certified chemical fume hood to avoid inhalation of any dust or vapors.[5][8]
  - Ensure an eyewash station and safety shower are readily accessible.[7]
  - Cover the work surface with absorbent, disposable bench paper.
- Compound Dispensing:
  - Allow the container to equilibrate to the ambient temperature of the fume hood before opening to prevent moisture condensation.
  - Use a clean, dry spatula or weighing tools. Avoid using tools that may be contaminated with incompatible materials.
  - Weigh out the desired amount of the solid quickly and efficiently to minimize its exposure to air and light.
  - Immediately and tightly reseal the container cap after dispensing.
- Post-Handling and Cleanup:
  - Wipe down the spatula and any surfaces with a solvent-moistened cloth (e.g., ethanol or acetone), ensuring proper disposal of the cleaning materials as chemical waste.
  - Dispose of any contaminated PPE (e.g., gloves) in the appropriate hazardous waste stream.
  - Wash hands thoroughly with soap and water after handling is complete.[4]

## Conclusion

**1-Bromo-3-iodo-2-nitrobenzene** is a stable compound when stored under the correct conditions. Its integrity is best preserved by storing it at room temperature, in a tightly sealed

container, protected from light and moisture. Adherence to these scientifically-grounded storage conditions and the associated handling protocols will ensure the compound's purity for synthetic applications and provide a safe working environment for laboratory personnel.

## References

- 1-Bromo-2-iodo-3-nitrobenzene | C6H3BrINO2 | CID 14974984 - PubChem.
- The Chemistry Behind Success: Utilizing 1-Bromo-2-iodo-3-nitrobenzene in Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. [Link]
- Nitrobenzene - Registration Dossier - ECHA. European Chemicals Agency. [Link]
- Degradation pathway of 2-chloronitrobenzene (a) and... - ResearchGate.
- The Indispensable Role of 1-Bromo-2-iodo-3-nitrobenzene in Modern Organic Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. [Link]
- SAFETY DATA SHEET - 1-Bromo-3-nitrobenzene. Fisher Scientific. [Link]
- (PDF) Selective Hydrogenation of Halonitrobenzenes - ResearchGate.
- US5068436A - Hydrogenation of halonitrobenzenes without dehalogenation - Google Patents.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. 1-Bromo-3-iodo-2-nitrobenzene | 1126425-84-0 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com [aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com]
- 7. fishersci.nl [fishersci.nl]
- 8. Registration Dossier - ECHA [echa.europa.eu]

- To cite this document: BenchChem. [Storage conditions for 1-Bromo-3-iodo-2-nitrobenzene]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1376280#storage-conditions-for-1-bromo-3-iodo-2-nitrobenzene>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)